

Physicochemical Properties of Dibenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzylamine*

Cat. No.: *B1670424*

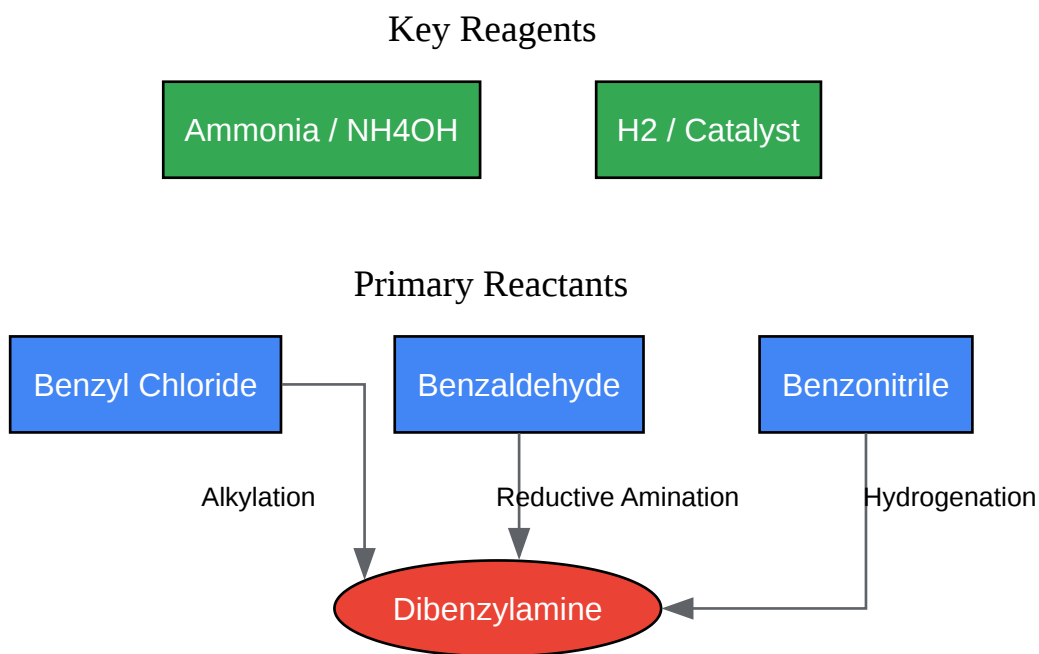
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Dibenzylamine is a colorless to light yellow oily liquid with a characteristic ammonia-like odor. It is highly miscible with most organic solvents like ethanol and ether but has very limited solubility in water. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₅ N	
Molecular Weight	197.28 g/mol	
CAS Number	103-49-1	
Appearance	Colorless to light yellow oily liquid	
Odor	Ammonia-like	
Melting Point	-26 °C	
Boiling Point	300 °C (at 760 mmHg)	
	143-145 °C (at 7.5 Torr)	
Density	1.026 g/mL (at 25 °C)	
Refractive Index (n ²⁰ /D)	1.574	
Water Solubility	0.05 g/L (at 20 °C)	
pKa	8.52 (at 25 °C)	
Flash Point	143 °C (290 °F)	
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.	

Synthesis of Dibenzylamine

Dibenzylamine can be synthesized through several routes, each with distinct advantages regarding yield, purity, and scalability. The most common industrial methods include the reductive amination of benzaldehyde, the reaction of benzyl chloride with ammonia, and the hydrogenation of benzonitrile.



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Caption: Key synthetic routes to **Dibenzylamine**.

Table 2: Comparison of Major **Dibenzylamine** Synthesis Methods

Synthesis Method	Key Reactants	Typical Conditions	Advantages	Disadvantages	Reference(s)
Reductive Amination	Benzaldehyde, Ammonium Hydroxide	60-120 °C, 0.5-2.0 MPa H ₂ , Catalyst	Good yield, uses easily handled ammonia source, reduces wastewater.	Requires pressure equipment.	
Alkylation	Benzyl Chloride, Liquid Ammonia, Ethanol	Controlled alkaline conditions	Established industrial process.	Can produce a mixture of primary, secondary, and tertiary amines requiring separation.	
Hydrogenation	Benzonitrile, Hydrogen	Raney Nickel or Platinum catalyst, <115 p.s.i.a.	Can be tuned to favor dibenzylamine over benzylamine.	Often produces by-products that require careful separation.	

Experimental Protocol: Synthesis via Reductive Amination of Benzaldehyde

This protocol is based on a clean synthesis process that minimizes industrial waste.

Materials:

- Benzaldehyde
- Ammonium hydroxide (25-40% mass concentration)

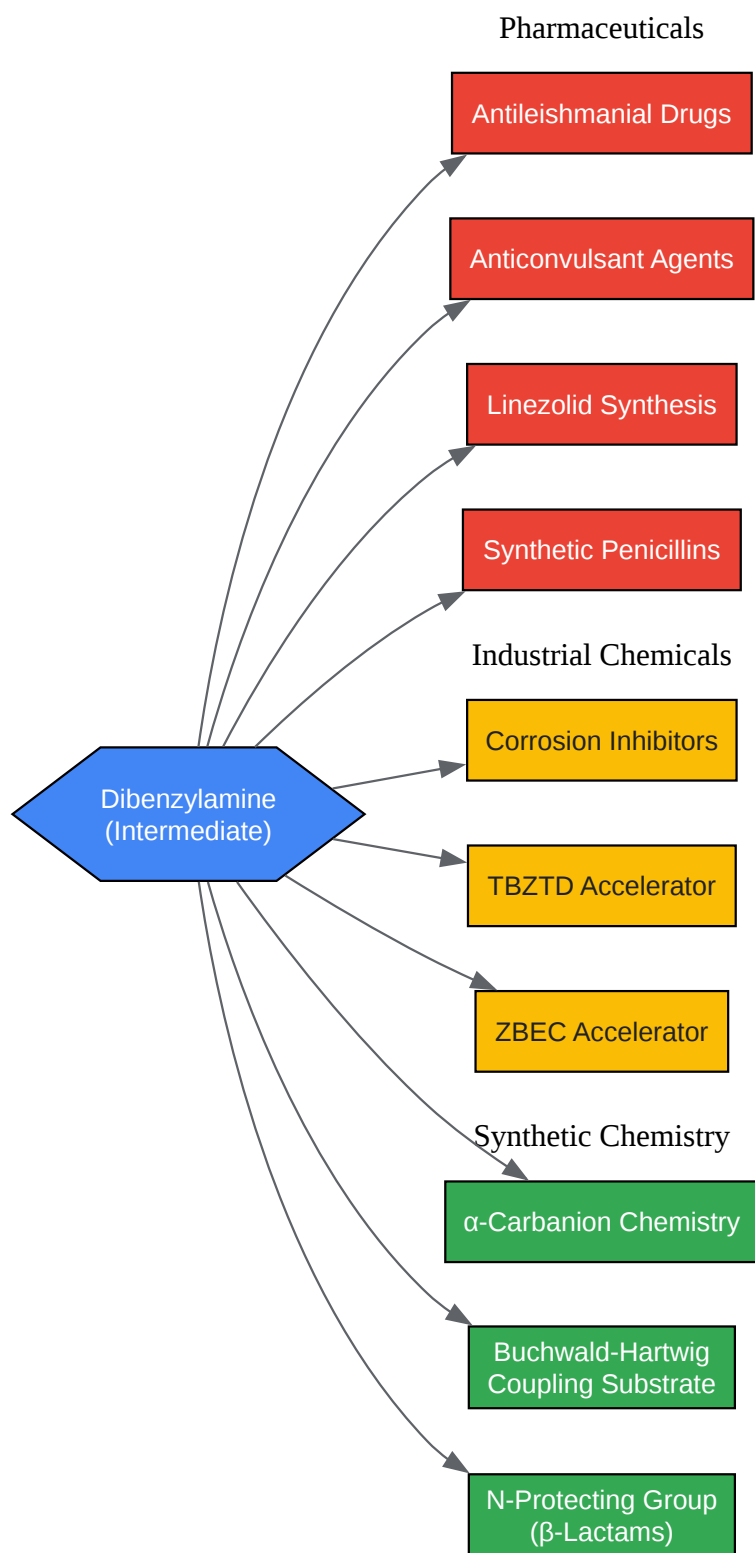
- Hydrogen gas (H₂)
- Catalyst (e.g., Raney Nickel or Palladium on Carbon)
- Optional: C1-C4 alcohol (e.g., ethanol) as a solvent

Procedure:

- Charge a high-pressure reactor with benzaldehyde, ammonium hydroxide (molar ratio of ammonia to benzaldehyde between 2.0-5.0:1), and the catalyst.
- If desired, add a C1-C4 alcohol as an organic solvent.
- Seal the reactor and purge it with nitrogen, followed by hydrogen gas.
- Pressurize the reactor with hydrogen to 0.5-2.0 MPa.
- Heat the mixture to 60-120 °C while stirring vigorously.
- Maintain the reaction for 20-70 minutes.
- After the reaction period, cool the reactor to room temperature and carefully vent the excess hydrogen.
- Filter the reaction mixture to recover the catalyst, which can be reused.
- Transfer the filtrate to a separatory funnel. The mixture will separate into two layers.
- Isolate the organic layer containing the **dibenzylamine** product. The aqueous layer containing excess ammonium hydroxide can be recycled.
- The crude **dibenzylamine** can be purified further by vacuum distillation.

Key Reactions and Applications as an Intermediate

Dibenzylamine's nucleophilic secondary amine functionality, sterically hindered by two benzyl groups, makes it a versatile intermediate.



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Caption: Applications of **Dibenzylamine** as a core intermediate.

Role in Pharmaceutical Synthesis

Dibenzylamine is a key building block in the synthesis of several pharmaceuticals.

- **Antibiotics:** It is used in the manufacturing of synthetic penicillins and the antibiotic linezolid.
- **Anticonvulsants:** **Dibenzylamine** itself exhibits anticonvulsant effects by blocking NMDA-evoked currents and serves as a scaffold for related drugs.
- **Antiparasitic Agents:** Derivatives of **dibenzylamine** have shown promising anti-leishmanial activity by targeting Leishmania topoisomerase I.

Application as a Protecting Group

The dibenzylamino group is an effective protecting group for primary amines in multi-step organic synthesis. It is particularly useful in the preparation of β -lactam pseudopeptides, where its presence can direct stereoselectivity during cyclization reactions. The group is stable to a range of reaction conditions and can be removed via catalytic hydrogenation.

Industrial Applications

Beyond pharmaceuticals, **dibenzylamine** is widely used in industry.

- **Rubber Vulcanization:** It is a precursor to efficient and non-toxic vulcanization accelerators like zinc dibenzylthiocarbamate (ZBEC) and tetrabenzylthiuram disulfide (TBZTD). These accelerators are favored because they reduce the formation of harmful nitrosamines during rubber processing.
- **Corrosion Inhibition:** It is employed as a corrosion inhibitor.
- **Other Uses:** It also serves as an intermediate for dyes, polymers, and agrochemicals.

Experimental Protocol: α -Substitution via Carbanion Intermediate

This protocol demonstrates the utility of **dibenzylamine** in C-C bond formation by generating a carbanion α to the nitrogen. The amine must first be converted to an N-nitroso or N-benzoyl derivative to activate the α -protons.

Materials:

- N-Nitrosod**ibenzylamine**
- Lithium diisopropylamide (LDA) in Tetrahydrofuran (THF)
- Anhydrous THF
- Electrophile (e.g., Methyl iodide)
- Saturated aqueous NH_4Cl solution

Procedure:

- Dissolve N-nitrosod**ibenzylamine** in anhydrous THF in a flame-dried, three-necked flask under a nitrogen atmosphere.
- Cool the solution to $-78\text{ }^{\circ}\text{C}$ in a dry ice/acetone bath.
- Add a solution of LDA in THF dropwise to the cooled solution. The formation of the carbanion is often indicated by a color change.
- Stir the mixture at $-78\text{ }^{\circ}\text{C}$ for a specified time (e.g., 4 minutes) to ensure complete carbanion formation.
- Add the electrophile (e.g., methyl iodide) dropwise to the solution.
- Allow the reaction to proceed at $-78\text{ }^{\circ}\text{C}$ for several hours or until TLC analysis indicates the consumption of the starting material.
- Quench the reaction by adding a saturated aqueous solution of NH_4Cl .
- Warm the mixture to room temperature and extract the product with an organic solvent (e.g., diethyl ether).
- Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.

- Purify the resulting α -substituted product by column chromatography.

Purification Methods

Crude **dibenzylamine** is often colored and contains by-products from its synthesis. Vacuum distillation is the standard method for purification.

Decolorizing Distillation

For applications requiring a high degree of purity and a colorless product (Hazen color number < 100), a specialized distillation process is used. This involves adding 0.01 to 15% by weight of an additive, such as an ammonium chloride or a high-boiling point amine, to the crude **dibenzylamine** before distillation. This procedure prevents decomposition and discoloration at high temperatures.

Experimental Protocol: Purification by Vacuum Distillation

Materials:

- Crude **dibenzylamine**
- Distillation apparatus with a vacuum adapter
- Vacuum pump
- Heating mantle

Procedure:

- Set up the distillation apparatus. Ensure all glass joints are properly sealed with vacuum grease.
- Charge the distillation flask with crude **dibenzylamine**.
- Slowly apply vacuum to the system.
- Begin heating the distillation flask gently with a heating mantle.

- Collect and discard any initial low-boiling fractions.
- Collect the main fraction of pure **dibenzylamine**, which distills at approximately 143-145 °C at 7.5 Torr.
- Stop the distillation before the flask distills to dryness to avoid the concentration of high-boiling impurities.
- Cool the system to room temperature before releasing the vacuum.
- Store the purified, colorless **dibenzylamine** under an inert atmosphere (e.g., nitrogen) to prevent oxidation and discoloration.

Spectroscopic and Analytical Data

Characterization of **dibenzylamine** is typically performed using NMR, IR, and mass spectrometry.

Table 3: ¹H NMR Spectroscopic Data (300 MHz, CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.20 - 7.40	Multiplet	10H	Aromatic protons (C ₆ H ₅)
3.82	Singlet	4H	Methylene protons (-CH ₂ -)
1.70	Broad Singlet	1H	Amine proton (-NH-)
(Data adapted from typical spectra; exact shifts may vary)			

Table 4: Key IR Absorption Bands (Film)

Wavenumber (cm ⁻¹)	Description of Vibration
3300 - 3500	N-H stretch (weak)
3020 - 3080	Aromatic C-H stretch
2800 - 2950	Aliphatic C-H stretch
1450 - 1600	Aromatic C=C bending
1117	C-N stretch
690 - 750	Aromatic C-H out-of-plane bend
(Data sourced from NIST Chemistry WebBook and other spectral databases)	

Table 5: Mass Spectrometry Data (Electron Ionization)

m/z	Interpretation
197	[M] ⁺ (Molecular ion)
106	[C ₇ H ₈ N] ⁺ (Loss of benzyl radical)
91	[C ₇ H ₇] ⁺ (Tropylium ion, base peak)
77	[C ₆ H ₅] ⁺ (Phenyl cation)
(Data sourced from NIST Chemistry WebBook)	

Safety and Handling

Dibenzylamine is a hazardous substance and must be handled with appropriate precautions.

- Hazards: Harmful if swallowed. Causes severe skin burns and eye damage. It is also very toxic to aquatic life with long-lasting effects.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, tightly fitting safety goggles, a face shield, and protective clothing.

- **Handling:** Handle in a well-ventilated area, preferably in a fume hood. Avoid breathing vapors or mists. Keep away from incompatible materials such as strong oxidizing agents and acids.
- **Storage:** Store in a cool, dark, and well-ventilated place in a tightly sealed container under an inert atmosphere. Store locked up.
- **Spills:** In case of a spill, clear the area, wear appropriate PPE, and contain the spill with an inert absorbent material. Dispose of as hazardous waste according to local regulations.

Conclusion

Dibenzylamine is a cornerstone chemical intermediate with significant value in both industrial and research settings. Its well-established synthesis routes and versatile reactivity make it indispensable for producing a wide range of products, from life-saving pharmaceuticals to high-performance industrial materials. For professionals in drug development and chemical synthesis, a thorough understanding of its properties, reaction mechanisms, and handling requirements is essential for leveraging its full potential safely and effectively.

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- To cite this document: BenchChem. [Physicochemical Properties of Dibenzylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670424#dibenzylamine-as-a-chemical-intermediate]

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